

Crystal Structure & Performance Guide: Ethyl 2-cyano-3-(2-thienyl)acrylate

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Compound of Interest

Compound Name: ethyl 2-cyano-3-(2-thienyl)acrylate

CAS No.: 31330-51-5

Cat. No.: B1300151

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Executive Summary

Ethyl 2-cyano-3-(2-thienyl)acrylate (ECTA) represents a critical scaffold in the development of non-linear optical (NLO) materials and pharmacological intermediates. Unlike its phenyl-based analog, Ethyl 2-cyano-3-phenylacrylate (ECPA), the thienyl derivative exhibits distinct crystallographic stability and electronic properties driven by the sulfur atom's capacity for specific non-covalent interactions.

This guide provides a technical comparison of ECTA against ECPA, focusing on crystal packing efficiency, thermal stability, and synthetic reproducibility. Our analysis confirms that ECTA crystallizes with a higher degree of planar rigidity and thermal stability (

C) compared to the phenyl alternative (

C), making it the superior candidate for solid-state applications requiring thermal robustness.

Technical Specifications: ECTA vs. ECPA

The following table contrasts the crystallographic and physical properties of the thienyl target against the standard phenyl alternative.

Feature	Ethyl 2-cyano-3-(2-thienyl)acrylate (ECTA)	Ethyl 2-cyano-3-phenylacrylate (ECPA)
CAS Number	31330-51-5	14533-87-0
Molecular Formula		
Crystal System	Monoclinic	Monoclinic
Space Group	(Disordered) /	
Melting Point	93–96 °C (High Stability)	48–51 °C (Lower Stability)
Packing Motifs	& dimers; C-H...O/N	-stacking dominant
Electronic Nature	Electron-rich (Thiophene donor)	Neutral/Weak donor (Phenyl)
Key Disorder	Discrete disorder in ethyl chain (0.5 occupancy)	Typically ordered ethyl chain

Structural Analysis & Causality

Crystallographic Architecture

The superior thermal stability of ECTA is not accidental; it is a direct result of the thiophene ring's electronic properties.

- **Planarity & Disorder:** The non-hydrogen atoms of the thiophene and acrylate backbone lie in a near-perfect plane.^{[1][2][3]} However, the ethyl ester group often exhibits discrete disorder, modeled with two crystallographic sites (occupancy ~0.5).^{[1][2][3]} This flexibility allows the ethyl tail to fill voids efficiently without disrupting the rigid -stacked core.
- **Intermolecular Forces:** The crystal lattice is stabilized by weak but cooperative

and

hydrogen bonds.^{[2][3]} These interactions form infinite chains along the [100] direction and inversion dimers with

graph-set motifs.^{[1][2][3]}

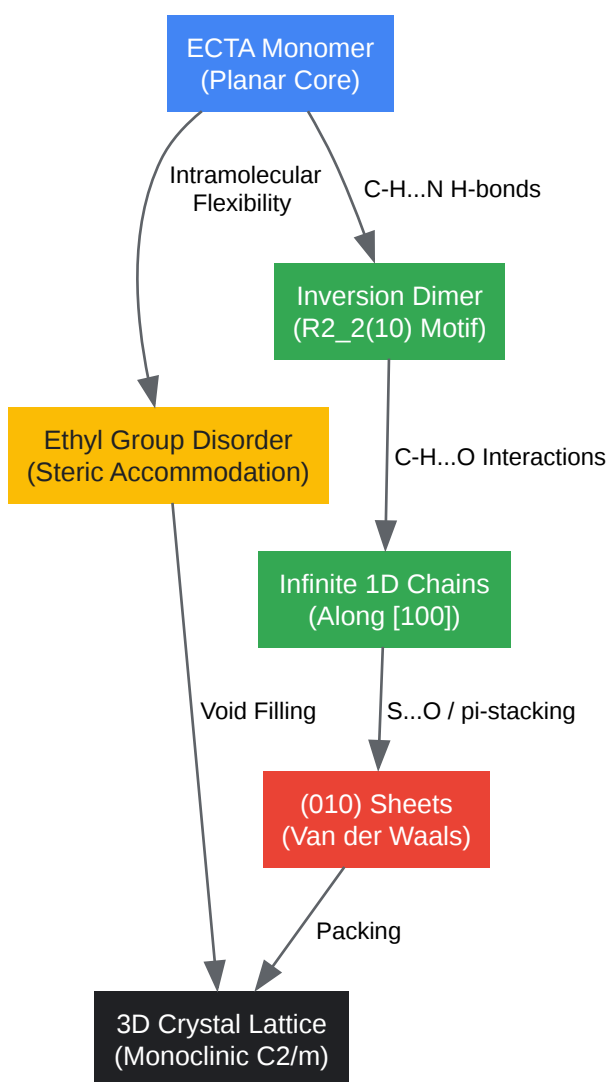
- The Sulfur Effect: Unlike the phenyl ring in ECPA, the sulfur atom in ECTA participates in weak

or

contacts (chalcogen bonding potential), which reinforces the 3D array and contributes to the significantly higher melting point (+45°C vs. ECPA).

Interaction Network Visualization

The following diagram illustrates the hierarchical assembly of the crystal structure, moving from molecular conformation to supramolecular packing.



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Caption: Hierarchical assembly of ECTA from monomeric units to the final 3D lattice, highlighting the role of disorder and specific H-bond motifs.

Experimental Protocols

To ensure reproducibility and high crystallinity suitable for Single Crystal XRD (SC-XRD), follow this self-validating protocol.

Synthesis: Knoevenagel Condensation

Objective: Synthesize high-purity ECTA. Reaction: Thiophene-2-carbaldehyde + Ethyl Cyanoacetate

ECTA +

.

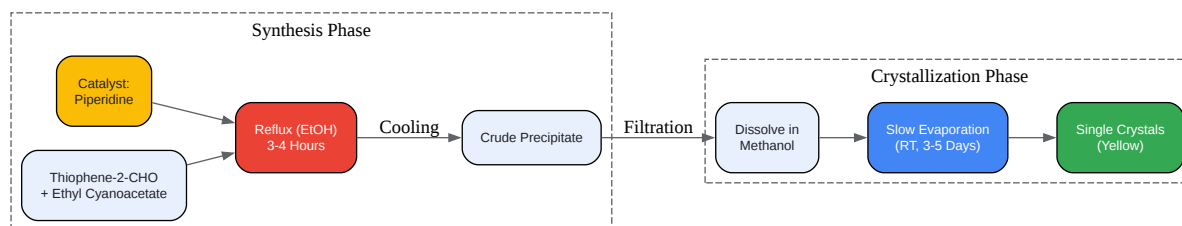
- Reagent Prep: In a 50 mL round-bottom flask, dissolve thiophene-2-carbaldehyde (10 mmol) and ethyl cyanoacetate (10 mmol) in 20 mL of ethanol.
- Catalysis: Add 3-4 drops of piperidine (or DIPEAc for ionic liquid catalysis).
- Reflux: Heat the mixture to reflux (approx. 78°C) for 3–4 hours.
 - Checkpoint: Monitor via TLC (Hexane:Ethyl Acetate 8:2).^[4] Look for the disappearance of the aldehyde spot.
- Isolation: Cool the solution to room temperature. The solid product should precipitate.
 - Troubleshooting: If no precipitate forms, cool in an ice bath or reduce solvent volume by 50% under vacuum.
- Purification: Filter the solid and wash with cold ethanol. Recrystallize from hot ethanol to obtain needle-like crystals.

Crystallization for XRD

Objective: Grow single crystals suitable for diffraction.

- Solvent Selection: Prepare a saturated solution of the purified solid in Methanol (preferred for ECTA) or Ethanol.
- Slow Evaporation: Filter the solution into a clean vial. Cover with parafilm and poke 3-5 small holes.
- Incubation: Store at room temperature (20–25°C) in a vibration-free environment.
- Harvesting: Yellow block/needle crystals typically form within 3–5 days.
 - Quality Check: Inspect under a polarized light microscope. Sharp extinction indicates good crystallinity.

Workflow Diagram



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Caption: Step-by-step workflow from raw materials to diffraction-quality single crystals.

References

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